

Mortatarin F: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Mortatarin F*

Cat. No.: *B12381590*

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Abstract

Mortatarin F is a prenylated flavonoid isolated from the leaves of the mulberry tree (*Morus alba*). It has garnered significant interest within the scientific community for its potent bioactivity, particularly as an inhibitor of α -glucosidase. This technical guide provides a comprehensive overview of **Mortatarin F**, including its physicochemical properties, biological activity, and the experimental protocols used to characterize its function. This document is intended to serve as a valuable resource for researchers in the fields of natural product chemistry, pharmacology, and drug development.

Physicochemical Properties and Identification

Mortatarin F is classified as a prenylated flavonoid, a class of secondary metabolites known for their diverse pharmacological effects.

Property	Value	Source
Molecular Formula	C ₂₅ H ₃₀ O ₇	[1]
CAS Number	Not readily available in public databases.	
Source	Morus alba (Mulberry) leaves	[1]

Biological Activity: α -Glucosidase Inhibition

The primary biological activity attributed to **Mortatarin F** is the potent inhibition of α -glucosidase, an enzyme crucial for carbohydrate digestion. By inhibiting this enzyme, **Mortatarin F** can delay the absorption of glucose, a mechanism of significant interest for the management of postprandial hyperglycemia in type 2 diabetes.

Quantitative Data

The inhibitory potency of **Mortatarin F** and other related prenylated flavonoids from *Morus alba* against α -glucosidase is summarized in the table below.

Compound	IC ₅₀ (μ M) against α -Glucosidase	Source
Mortatarin F	8.7	[1]
Chalcomoracin	2.59 \pm 0.24	[2]
Moracin N	2.76 \pm 0.35	[2]
Morusin	3.19 \pm 2.10	[2]
Moracin C	4.04 \pm 0.84	[2]
(2R)/(2S)-euchrenone a ₇	6.28 \pm 1.01	[2]
Kuwanon T	10.53 \pm 1.10	[2]
Dioxycedraflavone A	25.27 \pm 3.11	[2]
Cyclomorusin	38.81 \pm 10.39	[2]

Experimental Protocols

In Vitro α -Glucosidase Inhibitory Assay

The following is a generalized protocol for determining the α -glucosidase inhibitory activity of compounds like **Mortatarin F**.

Materials:

- α -Glucosidase from *Saccharomyces cerevisiae*
- p-Nitrophenyl- α -D-glucopyranoside (pNPG) as the substrate
- Test compound (e.g., **Mortatarin F**)
- Acarbose (positive control)
- Phosphate buffer (pH 6.8)
- Sodium carbonate (Na_2CO_3) solution
- 96-well microplate reader

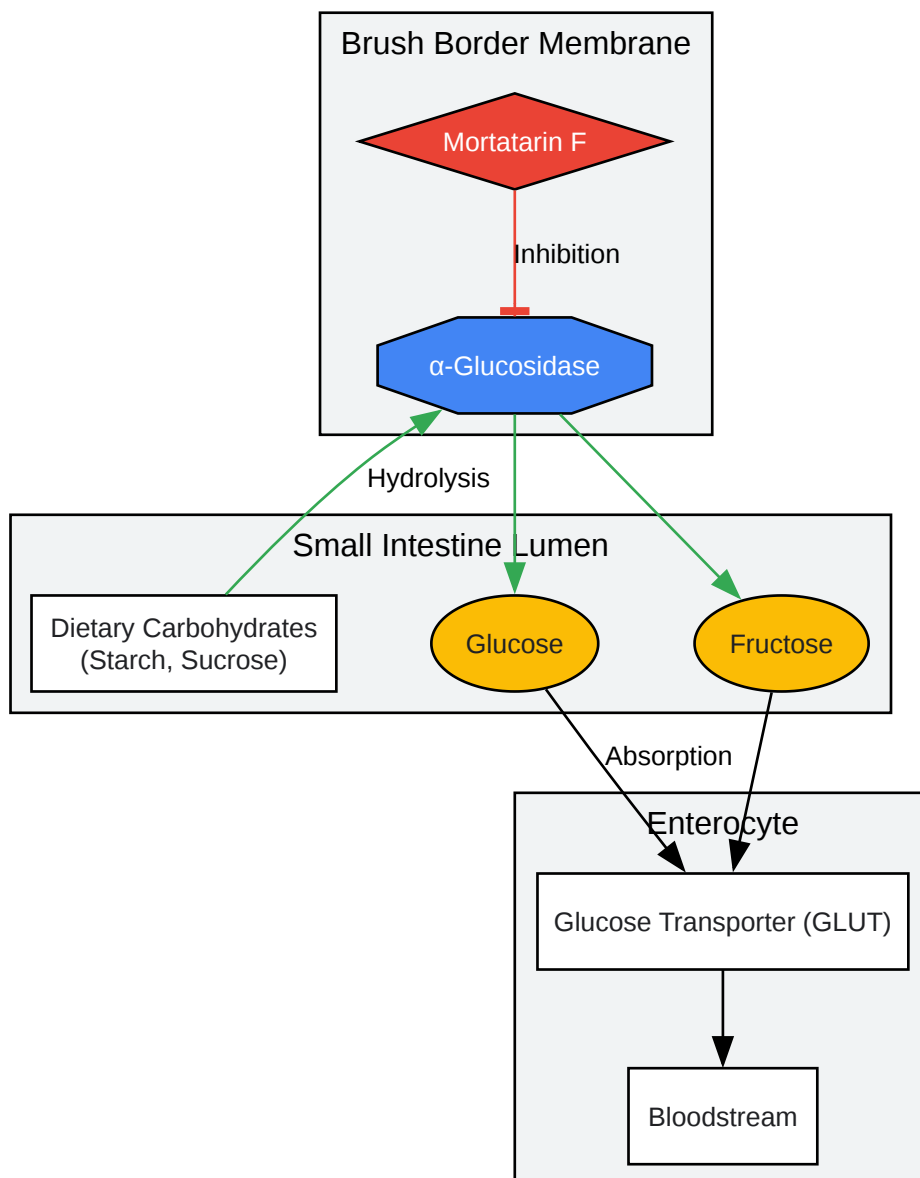
Procedure:

- Preparation of Solutions:
 - Prepare a stock solution of the test compound and acarbose in a suitable solvent (e.g., DMSO).
 - Prepare a solution of α -glucosidase in phosphate buffer.
 - Prepare a solution of pNPG in phosphate buffer.
- Assay:
 - Add the α -glucosidase solution to the wells of a 96-well plate.
 - Add different concentrations of the test compound or acarbose to the respective wells.

- Incubate the plate at a specified temperature (e.g., 37°C) for a defined period (e.g., 10 minutes).
- Initiate the reaction by adding the pNPG solution to all wells.
- Incubate the plate again under the same conditions.
- Stop the reaction by adding the sodium carbonate solution.
- Measurement and Calculation:
 - Measure the absorbance of the yellow-colored p-nitrophenol produced at 405 nm using a microplate reader.
 - The percentage of inhibition is calculated using the following formula: % Inhibition = $[(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$ where A_{control} is the absorbance of the control reaction (without inhibitor) and A_{sample} is the absorbance in the presence of the inhibitor.
 - The IC_{50} value (the concentration of the inhibitor that causes 50% inhibition of the enzyme activity) is determined by plotting the percentage of inhibition against the inhibitor concentration.

Signaling Pathway and Mechanism of Action

The primary mechanism of action for **Mortatarin F** as an antidiabetic agent is through the direct inhibition of α -glucosidase in the small intestine. This is a competitive inhibition that slows down the breakdown of complex carbohydrates into absorbable monosaccharides like glucose.

Mechanism of α -Glucosidase Inhibition by Mortatarin F

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- [2. Prenylated Flavonoids of the Moraceae Family: A Comprehensive Review of Their Biological Activities \[mdpi.com\]](https://www.mdpi.com)
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